

A Comprehensive Technical Guide to Graveobioside A

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Compound of Interest		
Compound Name:	Graveobioside A	
Cat. No.:	B2433193	Get Quote

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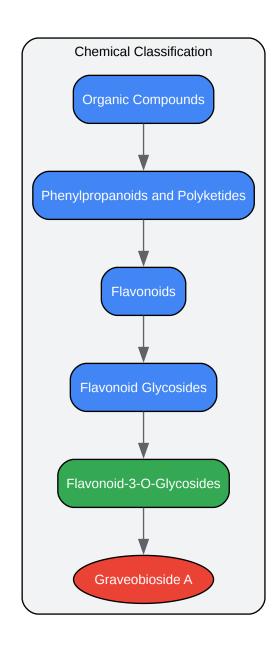
This document provides an in-depth overview of **Graveobioside A**, a naturally occurring flavonoid glycoside. It covers its chemical structure, physicochemical properties, and established protocols for its preparation, alongside a discussion of its potential biological context based on the broader class of flavonoids.

Chemical Identity and Structure

Graveobioside A is classified as an anthoxanthin glycoside and, more specifically, a flavonoid-3-O-glycoside.[1][2][3] Its chemical structure consists of a luteolin aglycone attached to a disaccharide moiety. The systematic IUPAC name for **Graveobioside A** is 7-[(2S,3R,4S,5S,6R)-3-[(2S,3R,4R)-3,4-dihydroxy-4-(hydroxymethyl)oxolan-2-yl]oxy-4,5-dihydroxy-6-(hydroxymethyl)oxan-2-yl]oxy-2-(3,4-dihydroxyphenyl)-5-hydroxychromen-4-one. [4] It has been identified in plants such as Capsicum annuum and Centaurea cyanus.[4]

The structural classification of **Graveobioside A** is detailed in the diagram below.





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Figure 1: Hierarchical classification of **Graveobioside A**.

Physicochemical Properties

The key chemical and physical properties of **Graveobioside A** are summarized below. This data is essential for experimental design, including dosage calculations and formulation development.

Table 1: Chemical Identifiers and Properties



Property	Value	Source
Molecular Formula	C26H28O15	[1][4]
Molecular Weight	580.49 g/mol	[1][5]
Monoisotopic MW	580.142820226 Da	[2]
CAS Number	506410-53-3	[1][4]
Appearance	Solid, Off-white to light yellow	[1]
Canonical SMILES	O=C1C2=C(O)C=C(O[C@H]3INVALID-LINKINVALID- LINK O3)O">C@@HO[C@@]4([H])INVALID-LINK (O)CO4">C@@HO)C=C2OC(C5=CC(O)=C(O)C=C5)=C1	[1][5]
InChl Key	YSXNEFJASLJGTK- UHFFFAOYSA-N	[2][3]

Solubility and Stock Solution Preparation

Proper dissolution is critical for the bioactivity and reliability of experimental results. **Graveobioside A** is soluble in Dimethyl sulfoxide (DMSO).[5]

Table 2: In Vitro Solubility and Stock Solution Preparation



Solvent	Concentration	Mass (for 1 mL)	Mass (for 5 mL)	Mass (for 10 mL)
DMSO	1 mM	1.7227 mg	8.6134 mg	17.2268 mg
5 mM	0.3445 mg	1.7227 mg	3.4454 mg	
10 mM	0.1723 mg	0.8613 mg	1.7227 mg	
100 mg/mL (172.27 mM)	-	-	-	_

Data derived

from

MedChemExpres

s and GlpBio.[1]

[5] It is noted that

for high

concentrations in

DMSO,

ultrasonic

assistance may

be needed.[1]

Use of newly

opened,

hygroscopic

DMSO is

recommended

for optimal

solubility.[1]

Storage Recommendations:

- In solvent: Store at -80°C for up to 6 months or at -20°C for up to 1 month.[1]
- Solid form: Store at 4°C, protected from light.[1] To prevent degradation from repeated freeze-thaw cycles, it is advised to aliquot the stock solution after preparation.[1]

Experimental Protocols: In Vivo Formulations



For in vivo studies, specific solvent systems are required to ensure bioavailability and subject safety. The following protocols yield a clear solution with a solubility of at least 2.5 mg/mL (4.31 mM).[1]

Protocol 1: PEG300, Tween-80, Saline Formulation

- Add each solvent sequentially: 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
 [1]
- To prepare a 1 mL working solution as an example:
 - Start with 100 μL of a 25.0 mg/mL DMSO stock solution.
 - Add 400 μL of PEG300 and mix thoroughly.
 - Add 50 μL of Tween-80 and mix again.
 - Add 450 μL of Saline to reach the final volume of 1 mL.[1]

Protocol 2: SBE-β-CD Formulation

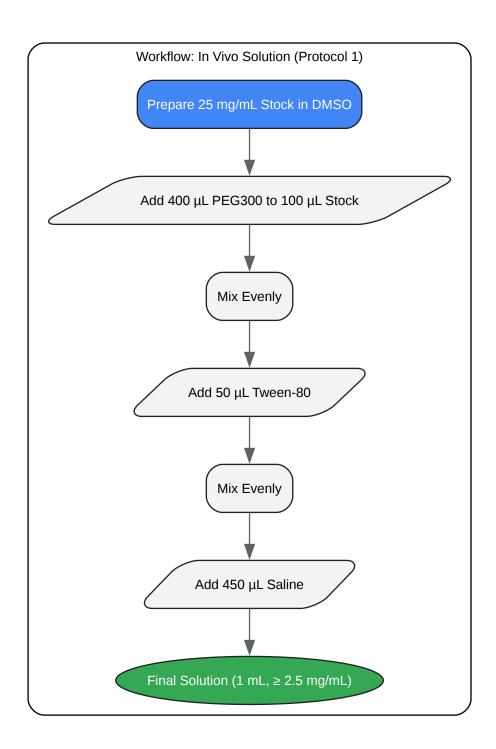
• Prepare the vehicle by adding solvents sequentially: 10% DMSO and 90% (20% SBE- β -CD in Saline).[1]

Protocol 3: Corn Oil Formulation

Prepare the vehicle by adding solvents sequentially: 10% DMSO and 90% Corn Oil.[1]

For all in vivo preparations, it is recommended to prepare the working solution fresh on the day of use.[1] If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.[1]





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Figure 2: Example workflow for preparing an in vivo solution.

Biological Activity and Signaling Pathways

While specific signaling pathways for **Graveobioside A** are not extensively documented, its classification as a flavonoid provides a basis for predicting its biological activities. Flavonoids

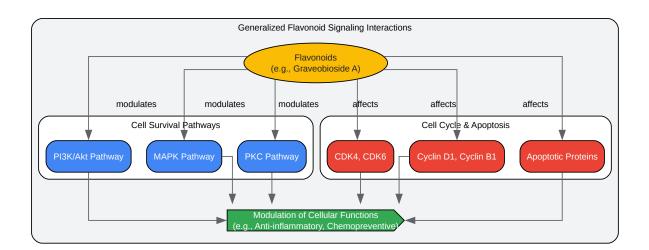


are a well-studied class of plant secondary metabolites known to modulate numerous cell signaling pathways.[6][7]

Research on various flavonoids has demonstrated their ability to affect key proteins involved in cell cycle regulation and apoptosis in cancer cells.[6] Furthermore, flavonoids can influence major cell survival signaling pathways, including:

- Phosphoinositide 3-kinase (PI3K)/Akt/protein kinase B (PKB)
- Mitogen-activated protein kinase (MAPK)
- Protein kinase C (PKC)[7]

The modulatory actions of flavonoids on these pathways can alter the phosphorylation state of target molecules and affect gene expression, contributing to their neuroprotective, cardioprotective, and anti-inflammatory effects.[7] A generalized model of flavonoid interaction with these pathways is depicted below.



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Figure 3: Potential signaling pathways modulated by flavonoids.



Further research is necessary to elucidate the specific molecular targets and signaling cascades directly modulated by **Graveobioside A**. The information presented here serves as a foundational guide for professionals engaged in natural product research and drug development.

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